

# An In-depth Technical Guide to the Toxicology and Safe Handling of Butenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Butenol**

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the toxicological properties and safe handling procedures of chemical reagents is paramount. This guide provides an in-depth analysis of **butenol**, a group of unsaturated alcohols with various industrial and research applications. This document outlines the toxicology of **butenol** isomers, details experimental protocols for toxicity assessment, and establishes clear guidelines for safe handling to minimize occupational exposure and ensure laboratory safety.

## Toxicological Profile of Butenol Isomers

**Butenol** (C<sub>4</sub>H<sub>7</sub>OH) exists in several isomeric forms, each exhibiting unique toxicological characteristics. The primary isomers of concern include 2-buten-1-ol (crotyl alcohol), 3-buten-2-ol, and 3-buten-1-ol. Their toxicity is primarily attributed to their metabolic conversion to highly reactive and toxic aldehydes.

## Acute Toxicity Data

The acute toxicity of **butenol** isomers is summarized in the table below. The data, presented as LD<sub>50</sub> (median lethal dose) and LC<sub>50</sub> (median lethal concentration) values, have been compiled from various toxicological studies on rats and rabbits.

| Chemical Name                 | CAS Number | Route of Exposure            | Species | LD50/LC50                                 | GHS Classification  |
|-------------------------------|------------|------------------------------|---------|---|---|
| 2-Buten-1-ol (Crotyl alcohol) | 6117-91-5  | Oral                         | Rat     | 793 mg/kg                                 | Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Eye Irritation 2 (H319), Flammable Liquid 3 (H226)     |
| Dermal                        | Rabbit     | 1084 mg/kg                   |         | Acute Toxicity 4 (H312)                   |   |
| Inhalation                    | Rat        | 2000 ppm (4h)                |         | Acute Toxicity 4 (H332)                   |   |
| 3-Buten-2-ol                  | 598-32-3   | Oral                         | -       | Harmful if swallowed                      | Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Serious Eye Damage 1 (H318), Flammable Liquid 2 (H225) |
| Dermal                        | -          | Harmful in contact with skin |         | Acute Toxicity 4 (H312)                   |   |
| Inhalation                    | -          | Harmful if inhaled           |         | Acute Toxicity 4 (H332), STOT SE 3 (H335) |   |

|                       |          |      |                 |            |   |
|-----------------------|----------|------|-----------------|------------|---|
| 2-Methyl-3-buten-2-ol | 115-18-4 | Oral | Rat             | 1800 mg/kg | Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Serious Eye Irritation 2 (H319), Flammable Liquid 2 (H225)                     |
| Dermal                | Rabbit   |      | >2000 mg/kg     | -          |   |
| Inhalation            | Rat      |      | >21.2 mg/L (4h) | -          |   |
| Butan-1-ol            | 71-36-3  | Oral | Rat             | 790 mg/kg  | Flammable Liquid 3 (H226), Acute Toxicity 4 (H302), Skin Irritation 2 (H315), Serious Eye Damage 1 (H318), STOT SE 3 (H335, H336) |
| Dermal                | Rabbit   |      | 3400 mg/kg      | -          |   |
| Inhalation            | Rat      |      | 8000 mg/L (4h)  | -          |   |

Note: The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications are based on available data and may vary by jurisdiction.

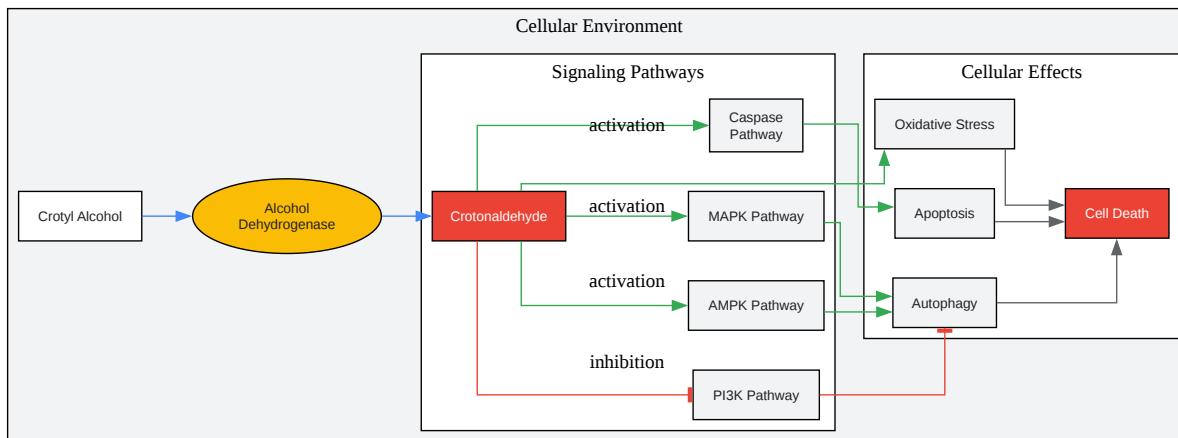
## Mechanism of Toxicity: The Case of Crotyl Alcohol

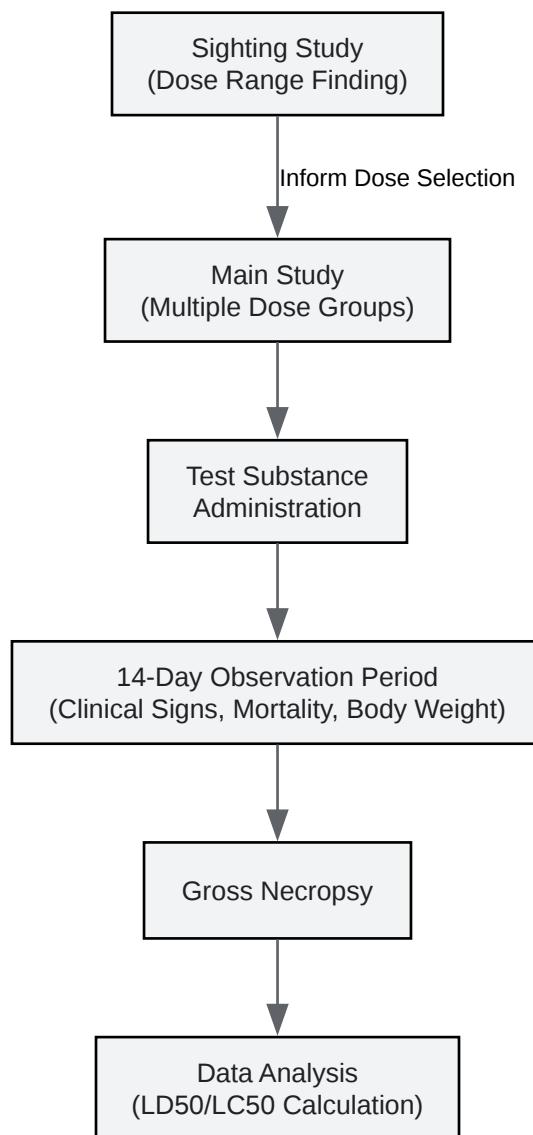
A primary mechanism of **butenol** toxicity involves its metabolic bioactivation. For instance, crotyl alcohol (2-buten-1-ol) is oxidized in the liver by alcohol dehydrogenase to its corresponding aldehyde, crotonaldehyde.<sup>[1]</sup> Crotonaldehyde is a highly reactive  $\alpha,\beta$ -unsaturated aldehyde known for its cytotoxic and genotoxic effects.

The toxicity of crotonaldehyde is mediated through multiple pathways:

- Oxidative Stress: Crotonaldehyde induces the generation of reactive oxygen species (ROS) and depletes intracellular glutathione levels, leading to oxidative stress and cellular damage.  
<sup>[2][3]</sup>
- Apoptosis: It can trigger caspase-dependent apoptosis, a form of programmed cell death, in various cell types, including human bronchial epithelial cells.<sup>[2][4]</sup> This process involves the mitochondrial pathway, characterized by the release of cytochrome c and activation of caspases 9 and 3/7.<sup>[2]</sup>
- Autophagy: Crotonaldehyde can also induce autophagy-mediated cytotoxicity.<sup>[5]</sup> This involves the downregulation of the PI3K pathway and the activation of AMPK and MAPK signaling pathways.<sup>[5]</sup>

The following diagram illustrates the signaling pathways involved in crotonaldehyde-induced cytotoxicity.





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